

Technical Support Center: (2,6-Dibromopyridin-3-yl)methanol

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Compound of Interest

Compound Name: (2,6-Dibromopyridin-3-yl)methanol

Cat. No.: B151005

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Disclaimer: The following information is compiled from safety data sheets and technical literature for structurally related compounds, including other brominated pyridine derivatives. Specific experimental protocols and safety data for **(2,6-Dibromopyridin-3-yl)methanol** are not readily available. Researchers should always consult the most current and specific Safety Data Sheet (SDS) for the exact product in use and perform a thorough risk assessment before commencing any experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **(2,6-Dibromopyridin-3-yl)methanol**?

A1: Based on data for similar compounds, **(2,6-Dibromopyridin-3-yl)methanol** is expected to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is harmful if swallowed.^{[2][3]}

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

A2: Always handle this compound in a well-ventilated area or under a chemical fume hood.^[4]
^[5] The following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.^[2]
- Hand Protection: Wear appropriate chemical-resistant gloves.^[2]

- Skin and Body Protection: A lab coat, long-sleeved clothing, and closed-toe shoes are essential. An apron may be advisable for larger quantities.[\[5\]](#)
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[4\]](#)

Q3: How should I properly store **(2,6-Dibromopyridin-3-yl)methanol**?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
[\[4\]](#) Some sources recommend storage at 2-8°C under an inert atmosphere. Keep it away from incompatible materials such as bases and strong oxidizing agents.[\[4\]](#)

Q4: What should I do in case of accidental skin or eye contact?

A4:

- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[1\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)

Q5: How do I handle a small spill of **(2,6-Dibromopyridin-3-yl)methanol**?

A5: For a small spill, you should:

- Ensure adequate ventilation and wear appropriate PPE.
- Avoid dust formation.[\[4\]](#)
- Sweep up the solid material and place it into a suitable, labeled container for disposal.[\[4\]](#)
- Clean the spill area thoroughly.

Q6: What is the proper procedure for disposing of waste containing this compound?

A6: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.^[1] Do not mix with other waste. Uncleaned containers should be treated as the product itself.

Troubleshooting Guides

Issue 1: The compound is not dissolving in my chosen solvent.

- Possible Cause: **(2,6-Dibromopyridin-3-yl)methanol** may have limited solubility in non-polar solvents.
- Troubleshooting Steps:
 - Consult literature for solubility data of similar brominated pyridine compounds.
 - Try a range of polar aprotic solvents such as DMSO, DMF, or acetonitrile. For a specific application, one source notes a solubility of ≥ 2.5 mg/mL in a 10% DMSO and 90% corn oil solution.^[6]
 - Gentle heating or sonication may aid dissolution, but be mindful of potential degradation.

Issue 2: My reaction is not proceeding to completion or is showing unexpected byproducts.

- Possible Cause: The starting material may have degraded, or the reaction conditions may not be optimal.
- Troubleshooting Steps:
 - Verify Purity: Check the purity of your **(2,6-Dibromopyridin-3-yl)methanol** using an appropriate analytical technique (e.g., NMR, LC-MS).
 - Degas Solvents: Pyridine derivatives can be sensitive to oxygen. Ensure your solvents are properly degassed.
 - Inert Atmosphere: Run the reaction under an inert atmosphere (e.g., nitrogen or argon) to prevent side reactions.

- Temperature Control: Optimize the reaction temperature. Some reactions may require cooling to prevent byproduct formation, while others may need heating to proceed.

Data Presentation

Table 1: Hazard Identification and Precautionary Statements

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statements
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation[1]	P264, P280, P302+P352, P332+P313, P362[1]
Eye Irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation[1]	P264, P280, P305+P351+P338, P337+P313[1]
Specific target organ toxicity — single exposure (Category 3), Respiratory system	GHS07	Warning	H335: May cause respiratory irritation[1]	P261, P271, P304+P340, P312, P403+P233, P405[1]
Acute Toxicity, Oral	GHS06	Danger	H300: Fatal if swallowed[2]	P264, P270, P301+P310, P330, P405, P501[2]

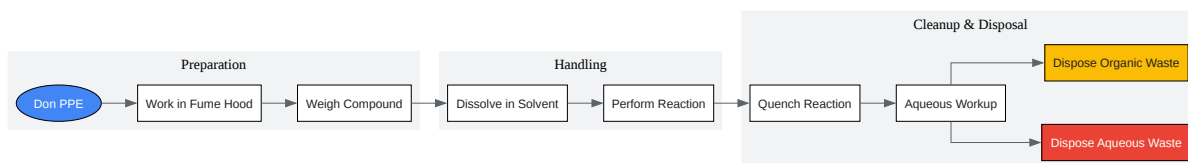
Experimental Protocols

General Protocol for a Suzuki Coupling Reaction (Illustrative Example)

This protocol is a general illustration of how a brominated pyridine derivative like **(2,6-Dibromopyridin-3-yl)methanol** might be used in a common cross-coupling reaction. Actual reaction conditions must be optimized.

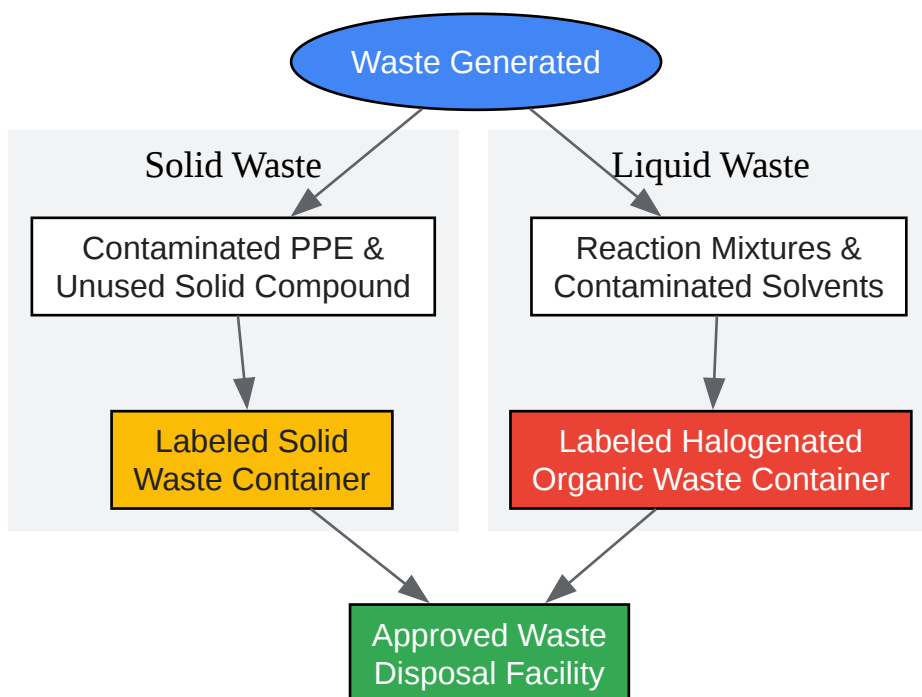
- Reaction Setup:
 - To a flame-dried Schlenk flask, add **(2,6-Dibromopyridin-3-yl)methanol** (1 equivalent), a boronic acid or ester (1.1 equivalents), a palladium catalyst (e.g., Pd(PPh₃)₄, 0.05 equivalents), and a base (e.g., K₂CO₃, 2 equivalents).
 - Evacuate and backfill the flask with an inert gas (e.g., argon) three times.
- Solvent Addition:
 - Add a degassed solvent mixture (e.g., toluene/ethanol/water or dioxane/water) via syringe.
- Reaction Execution:
 - Heat the reaction mixture to the desired temperature (e.g., 80-100 °C) with vigorous stirring.
 - Monitor the reaction progress by TLC or LC-MS.
- Work-up:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification:
 - Purify the crude product by column chromatography on silica gel using an appropriate solvent system (e.g., hexanes/ethyl acetate).

Mandatory Visualizations



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Caption: Experimental workflow for handling **(2,6-Dibromopyridin-3-yl)methanol**.



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Caption: Disposal pathway for waste containing **(2,6-Dibromopyridin-3-yl)methanol**.

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